

Proper Disposal of D-Fructose-13C3: A Step-by-Step Guide

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Compound of Interest

Compound Name: *D-Fructose-13C3*

Cat. No.: *B12377230*

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This guide provides essential safety and logistical information for the proper disposal of **D-Fructose-13C3**, ensuring compliance and laboratory safety. The following procedures are designed for researchers, scientists, and drug development professionals.

Safety and Handling Information

While **D-Fructose-13C3** is not classified as a hazardous substance, proper laboratory hygiene and safety practices are essential.^[1] The data provided for this product is often that of the corresponding unlabeled compound, D-Fructose.^[2] It is important to note that this product is not radioactive.^[2]

Key Safety Data:

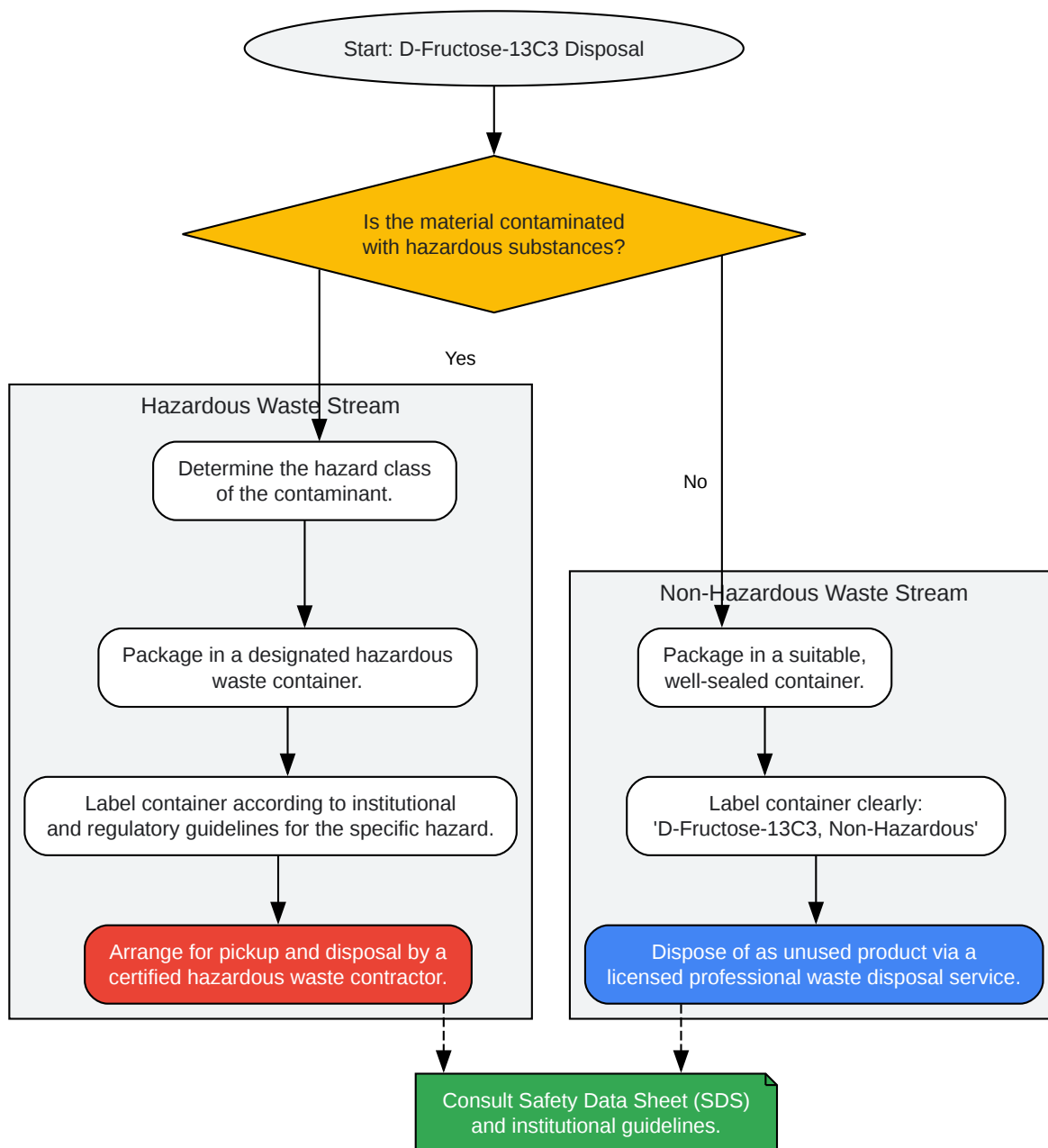
Parameter	Value	Source
Physical State	Solid, White Powder	[3]
pH (1.8% Solution)	5-7 @ 25°C	
Melting Point	103 - 105 °C	
Stability	Stable under normal conditions	
Incompatible Materials	Strong oxidizing agents	
Hazardous Decomposition	Carbon monoxide (CO), Carbon dioxide (CO2) upon combustion	

Personal Protective Equipment (PPE):

Protection Type	Recommendation	Source
Eye/Face Protection	Safety glasses or goggles	
Skin Protection	Protective gloves	
Respiratory Protection	NIOSH-approved respirator if dust is generated	
Hygiene Measures	Wash hands before breaks and after handling. Avoid eating, drinking, or smoking in work areas.	

Disposal Workflow

The following diagram outlines the decision-making process for the proper disposal of **D-Fructose-13C3**.



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Caption: Disposal decision workflow for **D-Fructose-13C3**.

Step-by-Step Disposal Protocol

This protocol provides detailed steps for the disposal of **D-Fructose-13C3**.

1. Waste Characterization:

- **Uncontaminated Material:** If the **D-Fructose-13C3** is in its pure form (unused or not mixed with other chemicals), it is not considered hazardous waste.
- **Contaminated Material:** If the **D-Fructose-13C3** is mixed with solvents, reagents, or other potentially hazardous materials, the entire mixture must be treated as hazardous waste, with the classification determined by the most hazardous component.

2. Packaging and Labeling:

- **For Uncontaminated D-Fructose-13C3:**
 - Place the material in a securely sealed, non-reactive container to prevent spillage or dust formation.
 - Label the container clearly with the full chemical name: "**D-Fructose-13C3**".
 - Add the designation "Non-Hazardous Chemical Waste" to the label.
- **For Contaminated D-Fructose-13C3:**
 - Select a waste container that is appropriate for the hazardous nature of the contaminants.
 - Transfer the waste mixture to the container, ensuring there is no chemical incompatibility.
 - Label the container in accordance with your institution's hazardous waste guidelines and local regulations. The label must include all components of the mixture.

3. Storage and Disposal:

- **General Storage:** Store waste containers in a cool, dry, and well-ventilated area, away from incompatible materials.

- Disposal:
 - Do not dispose of **D-Fructose-13C3** down the drain or in regular trash.
 - Arrange for waste collection through your institution's Environmental Health and Safety (EHS) office or a contracted licensed professional waste disposal service.
 - Always follow federal, state, and local environmental control regulations for chemical waste disposal.

Experimental Protocols Cited:

This document is a procedural guide and does not cite specific experimental protocols. The disposal procedures are based on safety data sheets and general laboratory safety guidelines.

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References

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- 2. isotope.com [isotope.com]
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